

Application Notes and Protocols: 1-Cyclohexanecarbonylpiperidin-4-amine as a Research Chemical Intermediate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

| | |
|----------------|----------------------------------------|
| Compound Name: | 1-Cyclohexanecarbonylpiperidin-4-amine |
| CAS No.: | 565453-24-9 |
| Cat. No.: | B1357432 |

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Introduction

In the landscape of modern medicinal chemistry and drug development, the strategic use of versatile chemical intermediates is paramount to the efficient synthesis of novel molecular entities. **1-Cyclohexanecarbonylpiperidin-4-amine**, a bifunctional molecule incorporating a rigid piperidine scaffold, a lipophilic cyclohexanecarbonyl group, and a reactive primary amine, represents a key building block for creating diverse compound libraries. The inherent structural features of this intermediate—the piperidine ring to enhance pharmacokinetic properties and the primary amine as a handle for further chemical elaboration—make it a valuable asset for researchers targeting a wide array of biological targets. This document provides a comprehensive guide to the synthesis, properties, and applications of **1-Cyclohexanecarbonylpiperidin-4-amine**, complete with detailed experimental protocols.

Physicochemical and Safety Profile

A thorough understanding of the physicochemical properties and safety considerations is crucial before utilizing any chemical intermediate in a research setting.

Table 1: Physicochemical Properties of **1-Cyclohexanecarbonylpiperidin-4-amine**

| Property | Value | Source |
|---------------------|--------------------------------------------------|--------|
| CAS Number | 565453-24-9 | [1] |
| Molecular Formula | C ₁₂ H ₂₂ N ₂ O | [1] |
| Molecular Weight | 210.32 g/mol | [1] |
| IUPAC Name | (4-aminopiperidin-1-yl) (cyclohexyl)methanone | [1] |
| Appearance | White solid | [1] |
| Storage Temperature | Room Temperature | [1] |

Safety and Handling Precautions:

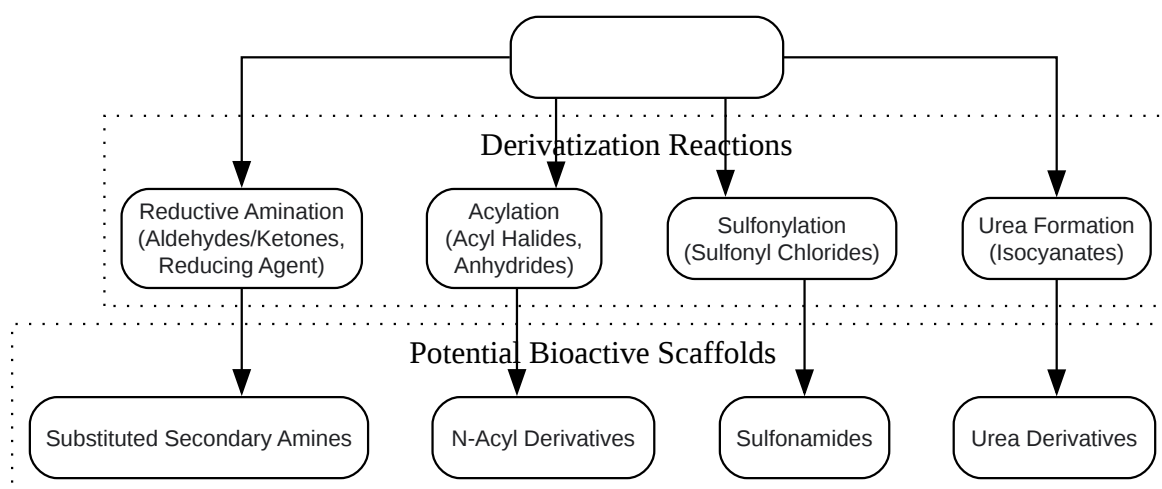
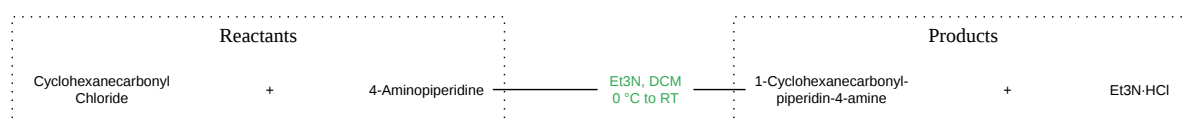
1-Cyclohexanecarbonylpiperidin-4-amine is classified with the hazard code Xn and risk statement 22, indicating it is harmful if swallowed[1][2]. Standard laboratory safety protocols should be strictly followed. This includes the use of personal protective equipment (PPE) such as safety goggles, a lab coat, and chemical-resistant gloves. All manipulations should be performed in a well-ventilated fume hood to avoid inhalation of any dust or vapors. In case of accidental contact with skin or eyes, the affected area should be flushed with copious amounts of water, and immediate medical attention should be sought.

Synthesis Protocol: N-Acylation of 4-Aminopiperidine

The most direct and widely employed method for the synthesis of **1-Cyclohexanecarbonylpiperidin-4-amine** is the N-acylation of a protected 4-aminopiperidine derivative, followed by deprotection, or direct acylation of 4-aminopiperidine at the more nucleophilic ring nitrogen. The following protocol details a robust and efficient procedure

adapted from established N-acylation methodologies[3][4]. The reaction proceeds via a nucleophilic acyl substitution mechanism.

Reaction Scheme



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Sources

- 1. 565453-24-9 CAS MSDS (1-(cyclohexylcarbonyl)piperidin-4-amine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- [2. 1-Cyclopropanecarbonylpiperidin-4-amine | C9H16N2O | CID 3163331 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](#)
- [4. derpharmachemica.com \[derpharmachemica.com\]](#)
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